

1,2-Dibutoxyanthracene chemical structure and properties

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Compound of Interest

Compound Name: 1,2-Dibutoxyanthracene

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An In-depth Technical Guide to 9,10-Dibutoxyanthracene

Note to the reader: Initial research for "**1,2-Dibutoxyanthracene**" did not yield significant results. However, there is a substantial body of research on the structurally related and more commonly studied isomer, 9,10-Dibutoxyanthracene. This guide focuses on the chemical structure, properties, and experimental protocols associated with 9,10-Dibutoxyanthracene, which is likely the compound of interest for researchers in materials science and photochemistry.

Chemical Structure and Properties

9,10-Dibutoxyanthracene is an aromatic organic compound characterized by an anthracene core with two butoxy groups substituted at the 9 and 10 positions. This substitution pattern significantly influences its electronic and photophysical properties.

Chemical Structure:

A simplified representation of the 9,10-Dibutoxyanthracene structure.

Physicochemical Properties:

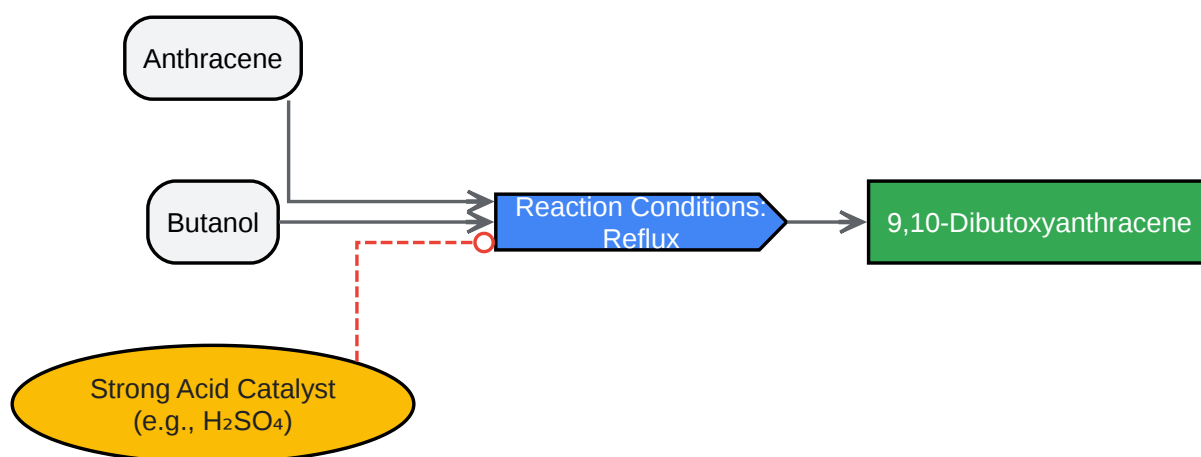
A summary of the key physicochemical properties of 9,10-Dibutoxyanthracene is presented in the table below.

Property	Value	Reference
Molecular Formula	C22H26O2	[1][2]
Molecular Weight	322.44 g/mol	[1][2][3]
Appearance	Colorless to pale yellow solid	[1]
Melting Point	53-55 °C	[1]
Boiling Point	478.8 ± 18.0 °C (Predicted)	[1]
Density	1.058 ± 0.06 g/cm ³ (20 °C, 760 Torr)	[1]
Solubility	Soluble in dimethyl sulfoxide, benzene, and toluene.	[1]
CAS Number	76275-14-4	[2][3]

Synthesis and Reactions

Synthesis of 9,10-Dibutoxyanthracene

9,10-Dibutoxyanthracene can be synthesized via the reaction of anthracene with butanol under acidic catalysis.[1] The reaction is typically performed under reflux conditions with a strong acid catalyst like sulfuric acid.[1]



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Caption: Synthesis of 9,10-Dibutoxyanthracene.

Photodegradation

9,10-Dibutoxyanthracene is known to undergo photodegradation in the presence of air and light.[4][5][6] Upon irradiation with UV light, it reacts with molecular oxygen to form 9,10-dibutoxyanthracene-endoperoxide (DBA-EPO).[4][5][6] This endoperoxide can further decompose into secondary products.[4][5] This property makes it a candidate for use as a photo-induced oxygen scavenger.[4][5][6]

Experimental Protocols

Synthesis of 9,10-Dibutoxyanthracene-endoperoxide (DBA-EPO)

This protocol describes the photosensitized generation of DBA-EPO from 9,10-dibutoxyanthracene.[4]

Materials:

- 9,10-Dibutoxyanthracene (1)
- Eosin Y (EY) (photosensitizer)[4]
- N,N-dimethylformamide (DMF)[4]
- Hexane
- Saturated brine

Procedure:

- A mixture of 9,10-dibutoxyanthracene (99.6 mg) and Eosin Y (7.1 mg) is dissolved in DMF (10 mL).[4]

- The solution is irradiated with 530 nm light at room temperature for 4 hours with stirring in the presence of air.[\[4\]](#)
- The crude product is extracted with hexane.[\[4\]](#)
- The organic layer is washed with saturated brine and then concentrated to obtain DBA-EPO as an almost pure compound.[\[4\]](#)

Photodegradation Study of 9,10-Dibutoxyanthracene

This protocol outlines the investigation of the photodegradation of 9,10-Dibutoxyanthracene.[\[4\]](#)

Materials:

- 9,10-Dibutoxyanthracene (1)
- N,N-dimethylformamide-d7 (DMF-d7)
- Dimethyl terephthalate (DMT) (internal standard)

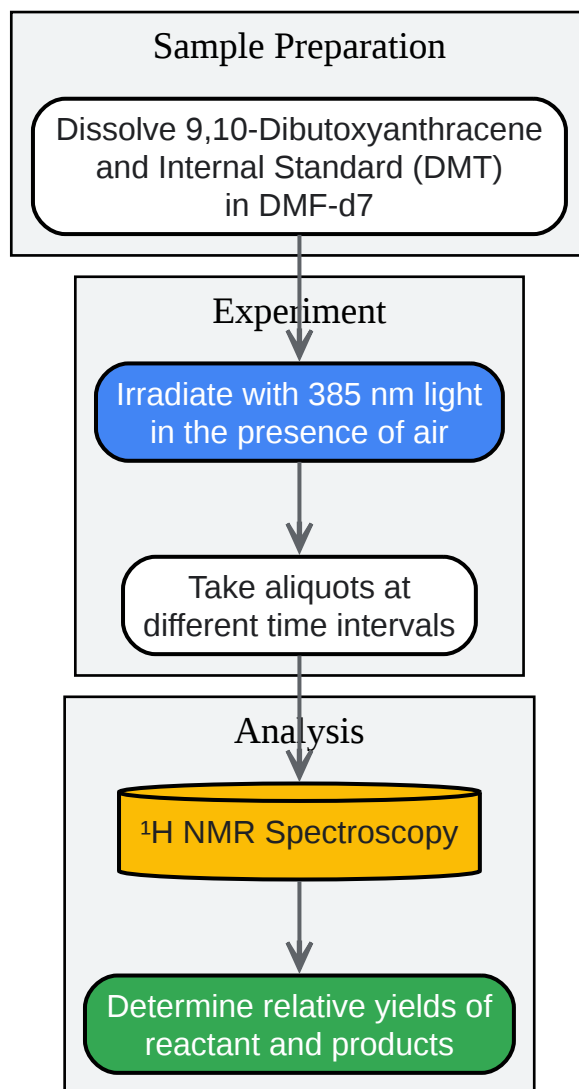
Equipment:

- Quartz cell
- 385 nm LED light source
- NMR spectrometer

Procedure:

- An internal standard (DMT, 11.5 mg) and 9,10-dibutoxyanthracene (15 mg) are added to a quartz cell.[\[4\]](#)
- The solids are dissolved in DMF-d7 (1.5 mL).[\[4\]](#)
- The solution is irradiated with 385 nm light at room temperature in the presence of air for 20 hours with stirring.[\[4\]](#)
- Aliquots are removed at various time points during the irradiation.[\[4\]](#)

- The samples are analyzed by ^1H NMR spectroscopy to determine the relative yields of the reactant and products over time.[4][5]



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Caption: Experimental workflow for photodegradation study.

Applications

9,10-Dibutoxyanthracene is primarily utilized in the field of organic synthesis and materials science.[1] Its favorable optical properties make it suitable for use as:

- An electron transfer sensitizer for photopolymerization.[4][5][6]

- A precursor for fluorescent dyes and light-emitting materials.[1]
- A component in the development of organic semiconductors and liquid crystal displays.[1]
- A photo-induced oxygen scavenger.[4][5][6]

Safety Information

While 9,10-Dibutoxyanthracene is considered to have a low potential hazard, standard laboratory safety precautions should be followed.[1] This includes avoiding contact with skin and eyes and ensuring adequate ventilation during handling.[1] In case of inhalation or ingestion, immediate medical attention should be sought.[1] According to the Globally Harmonized System (GHS), it may cause long-lasting harmful effects to aquatic life.[2]

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